

5-Nitro-2,4,6-triaminopyrimidine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Nitro-2,4,6-triaminopyrimidine

Cat. No.: B1305389

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CAS Number: 24867-36-5

Molecular Formula: C4H6N6O2

Molecular Weight: 170.13 g/mol [1]

This technical guide provides an in-depth overview of **5-Nitro-2,4,6-triaminopyrimidine**, a heterocyclic organic compound with potential applications in pharmaceutical development and as an energetic material. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on its synthesis, properties, and potential biological significance.

Physicochemical Properties

5-Nitro-2,4,6-triaminopyrimidine is a yellow solid.[2][3] Its key physicochemical properties are summarized in the table below for easy reference and comparison.



Property	Value	Source
Molecular Formula	C4H6N6O2	[1]
Molecular Weight	170.13 g/mol	[1]
Appearance	Yellow solid	[2][3]
Density	1.799 g/cm ³	[3]
Boiling Point	616.9 °C at 760 mmHg	[3]
Flash Point	326.9 °C	[3]
Solubility	Slightly soluble in water (2.4 g/L at 25 °C)	[2]
Topological Polar Surface Area	150 Ų	
Hydrogen Bond Donor Count	3	_
Hydrogen Bond Acceptor Count	7	_

Synthesis and Experimental Protocols

The synthesis of **5-Nitro-2,4,6-triaminopyrimidine** is typically achieved through a two-step process involving the nitrosation of 2,4,6-triaminopyrimidine to form 5-nitroso-2,4,6-triaminopyrimidine, followed by oxidation of this intermediate.[1]

Synthesis of 5-Nitroso-2,4,6-triaminopyrimidine (Intermediate)

A common and efficient method for the synthesis of the nitroso intermediate involves the reaction of a guanidine salt with malonic acid dinitrile in the presence of a base, followed by treatment with nitrous acid.

Experimental Protocol:

An arbitrary guanidine salt is dissolved in a lower aliphatic alcohol.





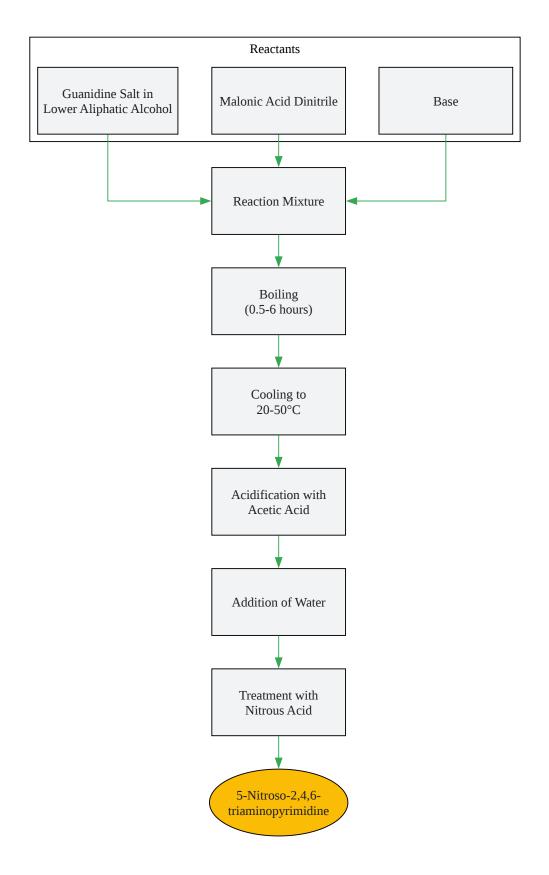


- Malonic acid dinitrile and a basic compound are added to the solution.
- The mixture is boiled for a period of 30 minutes to six hours.
- After cooling, the reaction mixture is acidified with acetic acid.
- Water is added to the mixture.
- The aqueous, acid-adjusted mixture is then treated with nitrous acid (e.g., by the addition of sodium nitrite).
- The resulting precipitate of 5-nitroso-2,4,6-triaminopyrimidine is recovered by filtration, washed with water, and dried.

This one-pot synthesis method avoids the isolation of intermediate products, making it efficient for commercial production.

Workflow for the Synthesis of 5-Nitroso-2,4,6-triaminopyrimidine





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Caption: Synthesis workflow for 5-nitroso-2,4,6-triaminopyrimidine.



Oxidation of 5-Nitroso-2,4,6-triaminopyrimidine to 5-Nitro-2,4,6-triaminopyrimidine

The final step in the synthesis is the oxidation of the nitroso intermediate. While specific detailed protocols are less commonly reported in readily available literature, the general procedure involves the use of a strong oxidizing agent.

General Experimental Protocol:

- 5-Nitroso-2,4,6-triaminopyrimidine is suspended in a suitable solvent.
- A strong oxidizing agent, such as nitric acid or other peroxides, is added to the suspension.
- The reaction is stirred, often with heating, until the oxidation is complete.
- The product, 5-Nitro-2,4,6-triaminopyrimidine, is then isolated by filtration, washed, and dried.

The N-oxidation of 5-nitroso-2,4,6-triaminopyrimidine can also lead to the formation of **5-Nitro-2,4,6-triaminopyrimidine-1**,3-dioxide, an energetic material.

Logical Relationship of Synthesis



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Caption: Synthetic pathway to **5-Nitro-2,4,6-triaminopyrimidine**.

Biological and Pharmacological Aspects

While specific studies on the biological activity of **5-Nitro-2,4,6-triaminopyrimidine** are limited, the broader class of nitroaromatic and pyrimidine compounds exhibits a wide range of pharmacological properties.

Potential Antimicrobial Activity







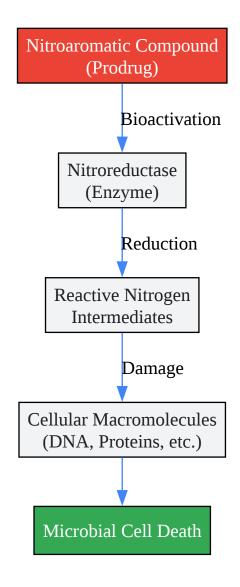
Nitroaromatic compounds are known to possess antimicrobial properties.[4] Their mechanism of action often involves the enzymatic reduction of the nitro group within microbial cells, leading to the formation of reactive nitrogen species.[4] These reactive species can cause cellular damage and inhibit essential biological processes, resulting in microbial cell death. The presence of the nitro group on the pyrimidine scaffold suggests that **5-Nitro-2,4,6-triaminopyrimidine** could be investigated for potential antibacterial and antifungal activities.

Mechanism of Action of Nitroaromatic Compounds

The biological activity of many nitroaromatic compounds is dependent on their bioreduction. This process is a key initial step that can lead to either therapeutic effects or toxicity. The reduction of the nitro group can proceed through a one-electron or two-electron pathway, catalyzed by various nitroreductases present in microorganisms and mammals. The one-electron reduction pathway can lead to the formation of a nitro anion radical, which can react with oxygen to produce superoxide anions, contributing to oxidative stress.

Proposed Mechanism of Action for Nitroaromatic Compounds





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Caption: Generalized mechanism of action for nitroaromatic prodrugs.

Applications in Drug Development and Research

Given its structure, **5-Nitro-2,4,6-triaminopyrimidine** serves as a valuable intermediate in the synthesis of more complex molecules. The pyrimidine core is a common scaffold in many approved drugs, and the presence of amino and nitro groups provides multiple points for further chemical modification to develop new therapeutic agents.[4] Its potential antimicrobial properties make it a candidate for further investigation in the development of new anti-infective drugs.



Safety and Toxicology

Detailed toxicological data for **5-Nitro-2,4,6-triaminopyrimidine** is not readily available. However, as a nitroaromatic compound, it should be handled with care. Nitro groups can be associated with explosive hazards, especially upon rapid heating or shock.[1] The amino groups may cause mild irritation to the skin and eyes.[1] The bioreduction of the nitro group can lead to the formation of potentially toxic metabolites. Therefore, appropriate personal protective equipment should be used when handling this compound.

Conclusion

5-Nitro-2,4,6-triaminopyrimidine is a versatile chemical compound with a well-established synthetic route. While specific biological data for this compound is currently limited, its structural features suggest potential for further exploration in drug discovery, particularly in the area of antimicrobial agents. The information provided in this technical guide serves as a comprehensive starting point for researchers and scientists interested in the further investigation and application of this compound. Further studies are warranted to fully elucidate its pharmacological profile and potential therapeutic applications.

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